

N-Chloroacetamide: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: **N-Chloroacetamide**

Cat. No.: **B3344158**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety, handling, and disposal protocols for **N-Chloroacetamide**. The information is intended to support researchers, scientists, and professionals in the drug development field in managing this chemical responsibly and minimizing potential risks.

Chemical and Physical Properties

N-Chloroacetamide is a chlorinated organic compound. It is a colorless solid, although older samples may appear yellow, and it has a characteristic odor.^[1] It is readily soluble in water.^[1]

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₄ CINO	[2]
Molecular Weight	93.51 g/mol	[2] [3]
CAS Number	598-49-2	[2]
Melting Point	111.5 °C	[4]
Boiling Point	225 °C (rough estimate)	[4]
Density	1.1015 g/cm ³ (rough estimate)	[4]
Refractive Index	1.4510 (estimate)	[4]
pKa	9.41 ± 0.46 (Predicted)	[4]
Water Solubility	98 g/mL at 20 °C	[3]
Vapor Pressure	0.05 mm Hg at 20 °C	[5]
Log Pow (n-octanol/water)	-0.63	[5] [6]

Toxicological Data

N-Chloroacetamide is classified as toxic if swallowed and may cause an allergic skin reaction. It is also suspected of damaging fertility or the unborn child.[\[6\]](#)[\[7\]](#)[\[8\]](#)

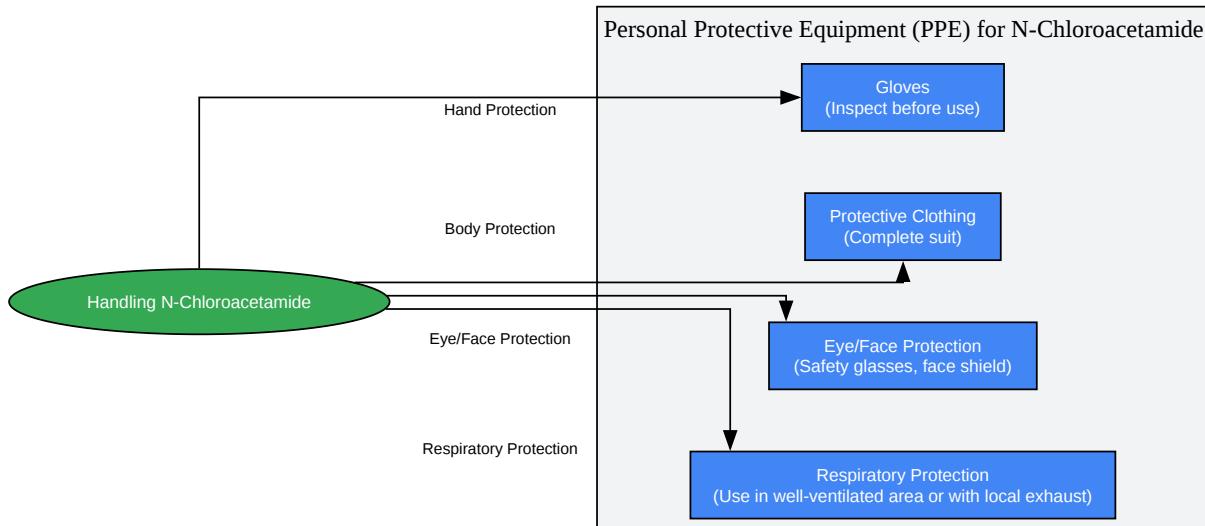
Test	Species	Route	Value	Reference(s)
LD ₅₀ (Acute)	Mouse	Oral	150 mg/kg	[9]
Mouse	Oral	155 mg/kg	[9]	
Rat	Oral	70 mg/kg	[9]	
Rat (female)	Oral	138 mg/kg	[5][9]	
Dog	Oral	31 mg/kg	[9]	
Rabbit	Oral	122 mg/kg	[9]	
Mouse	Intraperitoneal	100 mg/kg	[9]	
LD ₅₀ (Dermal)	Rat (male/female)	Dermal	> 2000 mg/kg	[5]

Safety and Handling

Proper handling of **N-Chloroacetamide** is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.



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Caption: Required Personal Protective Equipment for handling **N-Chloroacetamide**.

Engineering Controls

Work should be conducted in a well-ventilated place, preferably under a chemical fume hood. [6][7] Ensure that emergency exits and a risk-elimination area are established.[5]

Safe Handling Practices

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5][6]
- Avoid contact with skin and eyes.[5][10]
- Avoid the formation of dust and aerosols.[5][10]
- Do not eat, drink, or smoke when using this product.[5][6]

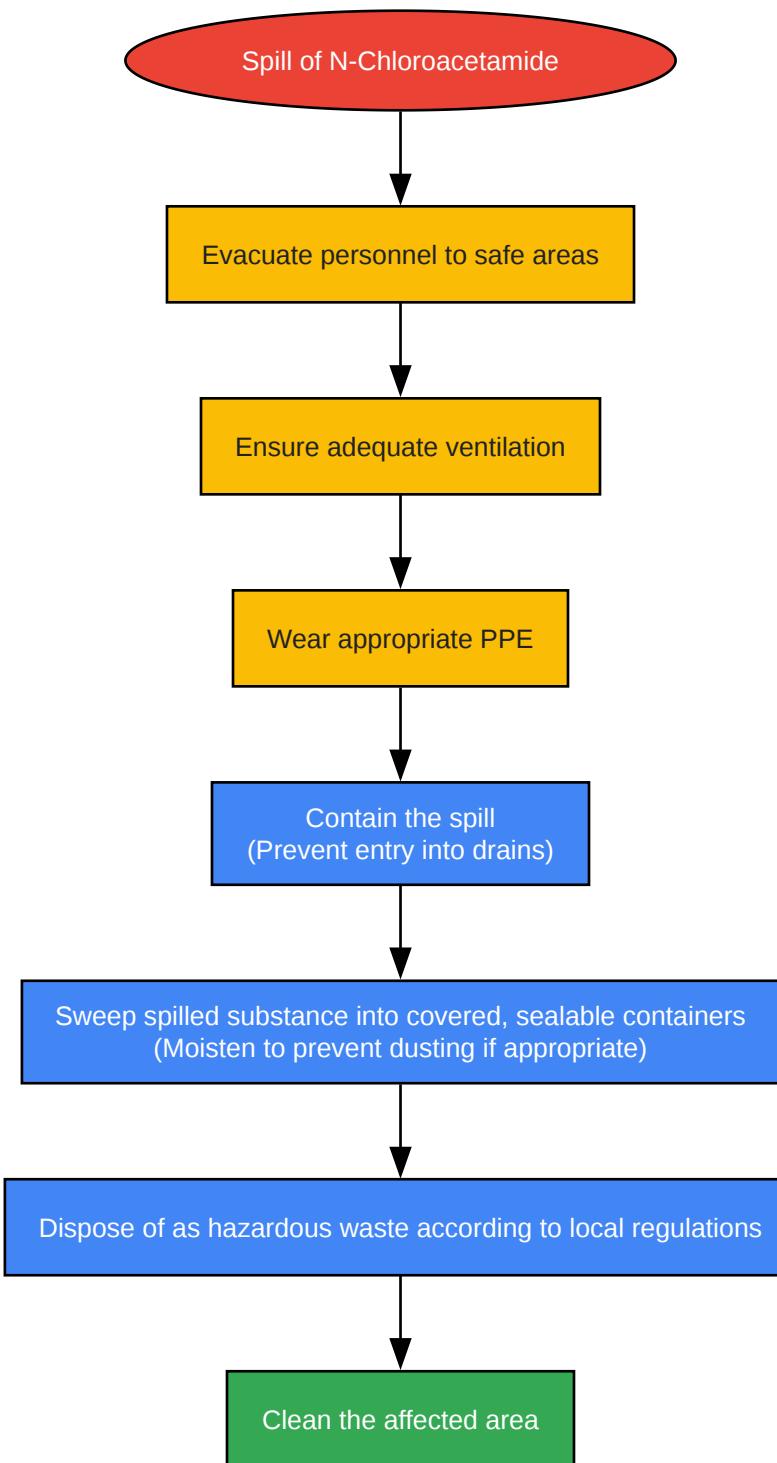
- Wash hands thoroughly after handling.[5][6]
- Contaminated work clothing should not be allowed out of the workplace.[5][6]

Storage

Store **N-Chloroacetamide** in a cool, dry, and well-ventilated area in tightly closed containers. [6][7] It should be stored locked up and separated from strong oxidants, strong bases, strong acids, and foodstuffs.[3][6]

Accidental Release Measures

In the event of a spill, follow these procedures:



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Caption: Workflow for responding to an **N-Chloroacetamide** spill.

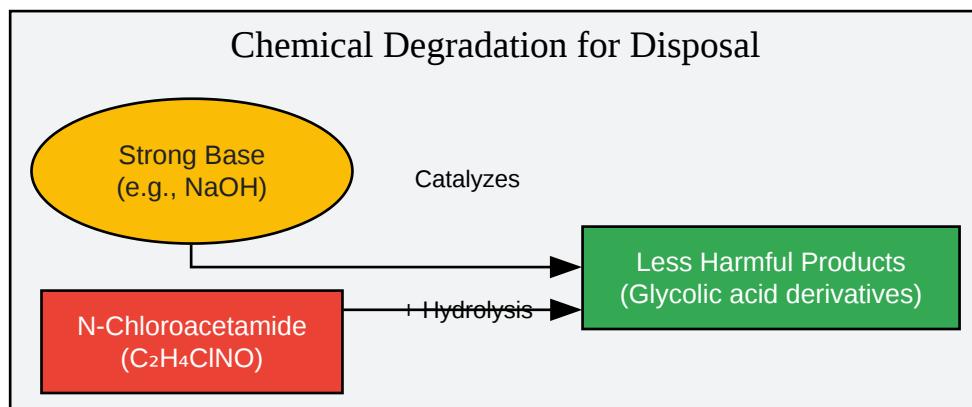
Personal protection includes using a particulate filter respirator adapted to the airborne concentration of the substance.^[5] Do not let this chemical enter the environment.^[5]

Disposal Protocols

Waste material must be disposed of in accordance with national and local regulations.[6] Do not mix with other waste and handle uncleaned containers as you would the product itself.[6]

Chemical Neutralization

N-Chloroacetamide can be neutralized with a solution of a strong base like sodium hydroxide (NaOH) or potassium hydroxide (KOH) to produce less harmful products.[1] This process involves the hydrolysis of the chloroacetamide.



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